

Personal protective equipment for handling Ethyl 3-coumarincarboxylate

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Compound of Interest

Compound Name: Ethyl 3-coumarincarboxylate

Cat. No.: B159564

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Essential Safety and Handling Guide for Ethyl 3-Coumarincarboxylate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 3-coumarincarboxylate** (CAS No. 1846-76-0). The following protocols are designed to ensure a safe laboratory environment.

Chemical and Physical Properties

The following table summarizes key quantitative data for **Ethyl 3-coumarincarboxylate**.

Property	Value
Physical State	Solid[1][2]
Appearance	White[1][2]
Molecular Formula	C ₁₂ H ₁₀ O ₄ [1][3]
Molecular Weight	218.21 g/mol [1][4]
Melting Point	93 - 95 °C (199.4 - 203 °F)[1][2]
Occupational Exposure Limits	Not established[1][5]

Operational Plan: Safe Handling and Storage

Adherence to these procedures is mandatory to minimize exposure and ensure safe use of **Ethyl 3-coumarincarboxylate**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[6\]](#)
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[\[4\]](#)[\[5\]](#)[\[7\]](#)
Inspect gloves for integrity before each use and use proper removal techniques to avoid skin contact.[\[5\]](#)
- **Body Protection:** Wear a lab coat or long-sleeved clothing to prevent skin exposure.[\[1\]](#)[\[2\]](#)
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not required.[\[1\]](#)[\[2\]](#) If dust formation is likely, a NIOSH-approved N95 dust mask or equivalent should be used.[\[4\]](#)[\[5\]](#)[\[7\]](#)

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[8\]](#)
- Avoid the formation and inhalation of dust.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Prevent contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.[\[6\]](#)

Storage Procedures

- Store in a tightly closed container.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)[\[8\]](#)

- Store away from incompatible materials such as strong oxidizing agents.[1]

Contingency Plan: Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][2] Forcibly hold the eyelids open to ensure a thorough rinse.[9] Seek medical attention.[1][2]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[1][2][6] Remove all contaminated clothing while rinsing.[9] If skin irritation occurs, get medical help.[8]
- Inhalation: Move the individual to fresh air.[1][2] If symptoms like dizziness or throat irritation persist, seek medical attention.[1][2][9]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterwards.[1][2] Never give anything by mouth to an unconscious person.[6] Seek medical attention if symptoms occur.[1][2]

Accidental Release (Spills)

- Personal Precautions: Ensure adequate ventilation and wear the appropriate PPE as described above.[2][6]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[6][8]
- Containment and Cleanup:
 - Gently sweep up the solid material to avoid creating dust.[1][2]
 - Shovel the material into a suitable, labeled container for disposal.[1][2]
 - Clean the spill area thoroughly with soap and water.

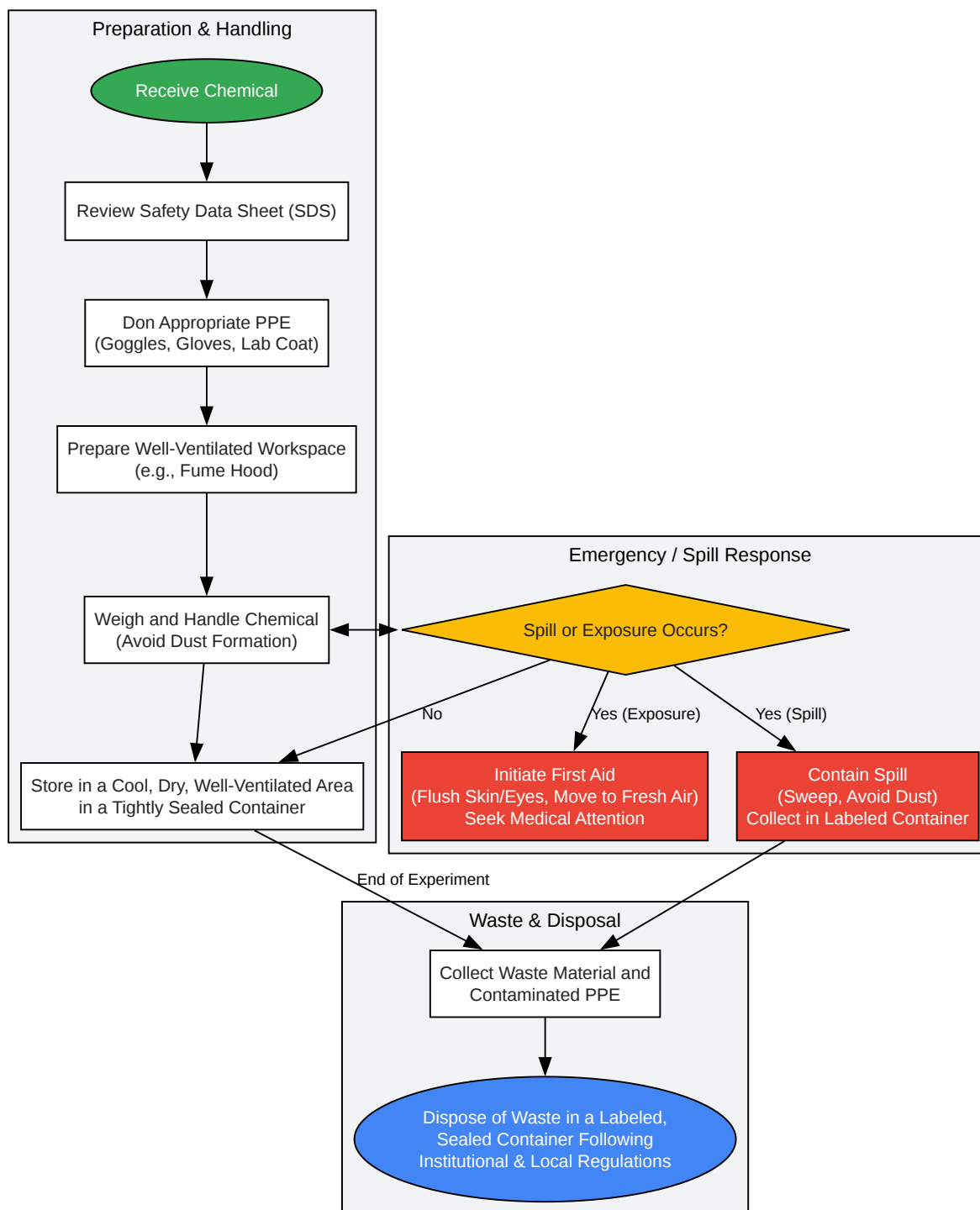
Disposal Plan

All chemical waste must be managed in accordance with institutional, local, and national regulations.

- Chemical Disposal: Dispose of the waste material in a designated, labeled, and sealed container.[\[10\]](#)
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[\[5\]](#) Do not reuse empty containers.

Workflow for Safe Handling and Disposal

The following diagram illustrates the procedural flow for safely managing **Ethyl 3-coumarincarboxylate** from receipt to disposal.



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Caption: Safe handling workflow for **Ethyl 3-coumarincarboxylate**.

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